

Navigating the Environmental Journey of Diethylene Glycol Ethers: A Technical Guide

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Compound of Interest

Compound Name:

DIETHYLENE GLYCOL ETHYL
PENTYL ETHER

Cat. No.:

B579879

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An In-depth Analysis of the Environmental Fate and Transport of **Diethylene Glycol Ethyl Pentyl Ether** and its Analogs

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data on the environmental fate and transport of **Diethylene Glycol Ethyl Pentyl Ether** (DGEPE) is not readily available in public literature. This guide provides a comprehensive overview based on data from structurally similar analog compounds, primarily Diethylene Glycol Monobutyl Ether (DGBE) and Diethylene Glycol Diethyl Ether (DEGEE). The information presented herein should be interpreted as an estimation of the potential environmental behavior of DGEPE.

Executive Summary

This technical guide offers a detailed examination of the environmental fate and transport of diethylene glycol ethers, with a focus on providing a predictive understanding for **Diethylene Glycol Ethyl Pentyl Ether** (DGEPE). By analyzing data from close structural analogs, this document outlines the expected behavior of DGEPE in various environmental compartments, including air, water, and soil. Key considerations include its anticipated biodegradability, potential for soil sorption and mobility, and aquatic toxicity. This guide also furnishes detailed experimental protocols for the key studies cited, enabling researchers to understand the methodologies behind the presented data. Visual diagrams generated using Graphviz are



provided to illustrate the principal environmental pathways and a representative experimental workflow.

Physicochemical Properties and Environmental Distribution

The environmental partitioning of a chemical is largely governed by its physicochemical properties. For glycol ethers, properties such as water solubility, vapor pressure, and the octanol-water partition coefficient (Kow) are critical determinants of their distribution. Based on data for analogous compounds, DGEPE is expected to be a liquid with moderate to high water solubility and a relatively low vapor pressure. The octanol-water partition coefficient (log Kow) is a key parameter for assessing bioaccumulation potential and soil sorption.

Table 1: Physicochemical Properties of Diethylene Glycol Ethers (Analog Data)

Property	Diethylene Glycol Monobutyl Ether (DGBE)	Diethylene Glycol Diethyl Ether (DEGEE)	Expected for DGEPE	Reference
Molecular Formula	C8H18O3	C8H18O3	C11H24O3	-
Molecular Weight (g/mol)	162.23	162.23	204.32	-
Water Solubility	Miscible	Soluble	High	[1]
Vapor Pressure (mmHg at 25°C)	0.04	0.52	Low	[2]
log Kow (Octanol-Water Partition Coefficient)	0.56 - 1.0	0.39	Low to Moderate	[1][2]

Note: Data for DGEPE is estimated based on trends observed in homologous series of glycol ethers.



The high water solubility and low vapor pressure suggest that if released into the environment, DGEPE will predominantly partition to the aqueous phase. Volatilization from water surfaces is expected to be a minor transport pathway.

Environmental Fate

The persistence and transformation of DGEPE in the environment are dictated by several key processes: biodegradation, hydrolysis, and photolysis.

Biodegradation

Biodegradation is anticipated to be the primary removal mechanism for DGEPE in the environment. Studies on analogous short-chain diethylene glycol ethers indicate that they are generally readily biodegradable. For instance, Diethylene Glycol Monobutyl Ether (DGBE) has been shown to be readily biodegradable in aerobic aqueous media.

Table 2: Biodegradability of Diethylene Glycol Ethers (Analog Data)

Compound	Test Guideline	Result	Half-life (estimated)	Reference
Diethylene Glycol Monobutyl Ether (DGBE)	OECD 301C	Readily Biodegradable	Days to weeks	[1]
Diethylene Glycol Diethyl Ether (DEGEE)	Not specified	Not expected to be an important fate process	-	[2]
Diethylene Glycol	OECD 301B/301A/301C	Readily Biodegradable	-	[3]

It is important to note that while shorter-chain glycol ethers are often readily biodegradable, the introduction of longer alkyl chains, such as the pentyl group in DGEPE, could potentially decrease the rate of biodegradation.

Abiotic Degradation



Hydrolysis: The ether linkages in DGEPE are generally stable to hydrolysis under typical environmental pH conditions (pH 4-9). Therefore, hydrolysis is not considered a significant degradation pathway.

Photolysis: DGEPE is not expected to absorb light at wavelengths greater than 290 nm. Consequently, direct photolysis in aquatic environments is unlikely to be a significant fate process. In the atmosphere, however, glycol ethers can react with photochemically produced hydroxyl radicals. The atmospheric half-life for diethylene glycol diethyl ether is estimated to be approximately 14 hours, suggesting that this can be a relevant degradation pathway for any fraction that partitions to the atmosphere.[2]

Environmental Transport Soil Mobility

The potential for a chemical to move through soil is described by its soil organic carbon-water partitioning coefficient (Koc). A low Koc value indicates high mobility. Based on the high water solubility and low log Kow of analogous glycol ethers, DGEPE is expected to have a low Koc value, suggesting it will have high mobility in soil and a potential to leach into groundwater.

Table 3: Soil Sorption and Mobility of Diethylene Glycol Ethers (Analog Data)

Compound	log Kow	Koc (L/kg)	Mobility Potential	Reference
Diethylene Glycol Monobutyl Ether (DGBE)	0.56 - 1.0	Low	High	[1]
Diethylene Glycol Diethyl Ether (DEGEE)	0.39	39 (estimated)	Very High	[2]

Bioaccumulation

Bioaccumulation is the process by which a chemical concentrates in an organism to a level higher than that in the surrounding environment. The potential for bioaccumulation is often estimated using the log Kow value. With an expected low to moderate log Kow, the potential for



DGEPE to bioaccumulate in aquatic organisms is considered to be low. The estimated bioconcentration factor (BCF) for diethylene glycol diethyl ether is 3, further supporting a low bioaccumulation potential.[2]

Ecotoxicity

The potential adverse effects of DGEPE on aquatic organisms are an important consideration for its environmental risk assessment. Acute aquatic toxicity is typically evaluated by determining the concentration that is lethal to 50% of a test population (LC50) over a short period.

Table 4: Aquatic Toxicity of Diethylene Glycol Ethers (Analog Data)

Compound	Species	Endpoint	Value (mg/L)	Reference
Diethylene Glycol Diethyl Ether (DEGEE)	Fish	96-hour LC50	1300 - 2000	[4]
Diethylene Glycol	Not specified	-	Low toxicity concern	[3]

Based on the available data for analogous compounds, DGEPE is expected to have low acute toxicity to aquatic organisms.

Experimental Protocols

To ensure the reproducibility and reliability of environmental fate and transport data, standardized experimental protocols are employed. The following sections detail the methodologies for key experiments cited in this guide.

Biodegradability: OECD Test Guideline 301C (Modified MITI Test I)

Objective: To assess the ready biodegradability of a chemical substance by aerobic microorganisms.



Methodology:

- Inoculum: A mixed population of microorganisms from at least three different sources (e.g., activated sludge, soil, surface water) is used. The inoculum is pre-cultured to ensure activity.
- Test System: The test is conducted in a closed respirometer, which measures oxygen consumption over time.
- Procedure: A defined concentration of the test substance is added to a mineral medium inoculated with the prepared microorganisms. A control vessel with inoculum but without the test substance, and a reference vessel with a readily biodegradable substance (e.g., sodium benzoate) are run in parallel. The vessels are incubated in the dark at a constant temperature (25 ± 1°C) for 28 days.
- Data Analysis: The biochemical oxygen demand (BOD) is measured continuously or at
 frequent intervals. The percentage of biodegradation is calculated as the ratio of the
 measured BOD to the theoretical oxygen demand (ThOD) or chemical oxygen demand
 (COD). A substance is considered readily biodegradable if it reaches a biodegradation level
 of >60% within the 28-day period and within a "10-day window" following the onset of
 biodegradation.[5][6][7][8]

Soil Adsorption/Desorption: OECD Test Guideline 106 (Batch Equilibrium Method)

Objective: To determine the adsorption and desorption coefficients of a chemical in soil, which are used to assess its mobility.

Methodology:

- Soil Selection: A minimum of five different soil types with varying organic carbon content, pH, and texture are used.
- Test Substance Preparation: A solution of the test substance (often radiolabeled for ease of detection) is prepared in a 0.01 M CaCl2 solution.
- Adsorption Phase: Known masses of soil are equilibrated with known volumes of the test substance solution in centrifuge tubes. The tubes are agitated for a predetermined



equilibrium period (typically 24-48 hours) at a constant temperature.

- Separation and Analysis: The soil and aqueous phases are separated by centrifugation. The
 concentration of the test substance in the aqueous phase is measured. The amount
 adsorbed to the soil is calculated by the difference from the initial concentration.
- Data Analysis: The soil adsorption coefficient (Kd) is calculated as the ratio of the
 concentration of the substance in the soil to the concentration in the aqueous phase at
 equilibrium. The organic carbon-normalized adsorption coefficient (Koc) is then calculated by
 dividing Kd by the fraction of organic carbon in the soil.[9][10][11][12]

Acute Fish Toxicity: OECD Test Guideline 203

Objective: To determine the acute lethal toxicity of a substance to fish.

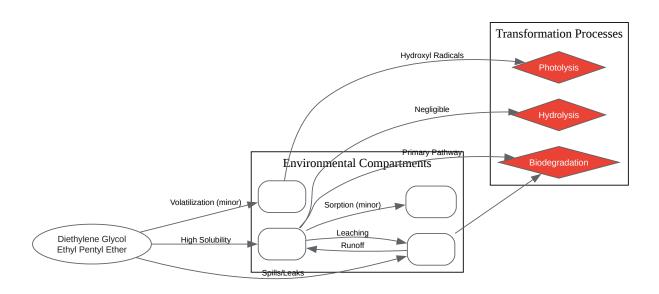
Methodology:

- Test Organism: A recommended fish species, such as Zebrafish (Danio rerio) or Rainbow Trout (Oncorhynchus mykiss), is used.
- Test Conditions: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system for 96 hours. Water temperature, pH, and dissolved oxygen are maintained within specified limits.
- Procedure: A control group and at least five test concentrations in a geometric series are used. The fish are observed for mortality and any sublethal effects at 24, 48, 72, and 96 hours.
- Data Analysis: The cumulative mortality data at 96 hours is used to calculate the median lethal concentration (LC50), which is the concentration estimated to cause mortality in 50% of the test fish. Statistical methods such as probit analysis are used for the calculation.[13]
 [14][15][16][17]

Visualizations

The following diagrams, created using the DOT language for Graphviz, illustrate key concepts discussed in this guide.

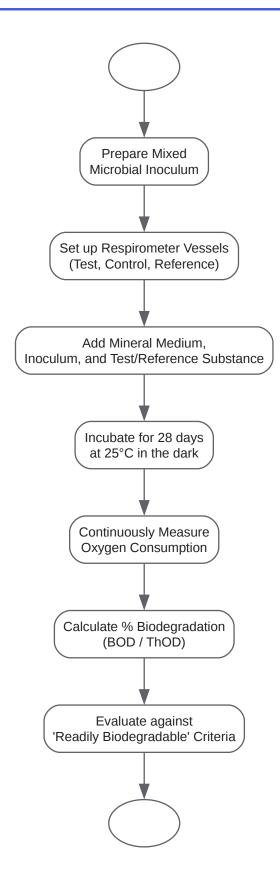




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Caption: Environmental fate and transport pathways of **Diethylene Glycol Ethyl Pentyl Ether** (DGEPE).





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Caption: Experimental workflow for the OECD 301C biodegradability test.



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